

Technical Guide: Physicochemical & Spectroscopic Profile of Dimethyl Sulfoxide-d6

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Compound of Interest

Compound Name: *Dimethyl sulfide-d6*

CAS No.: 926-09-0

Cat. No.: B042306

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(DMSO-d6) – Physical Data, NMR Characterization, and Handling Protocols

Executive Summary

Dimethyl Sulfoxide-d6 (DMSO-d6) is the standard-bearer for high-field NMR spectroscopy of polar and moderately non-polar analytes. Its utility stems from its exceptional solvating power ("the universal solvent"), high dielectric constant (

), and ability to disrupt molecular aggregation. However, its physical properties—specifically its high hygroscopicity and near-ambient freezing point—introduce critical variables that can compromise experimental integrity if not rigorously managed. This guide provides a definitive reference for the physical data and handling protocols required to maintain spectroscopic fidelity.

Physicochemical Profile

The following data represents the core physical constants for high-purity (

99.8% D) DMSO-d6. Note the isotopic deviations from protonated DMSO (

-DMSO), particularly in freezing point and density.

Table 1: Physical Constants of DMSO-d6

Property	Value	Context & Implications
Molecular Formula		Deuterium enrichment >99.8% is standard for high-sensitivity work.
Molecular Weight	84.17 g/mol	~7.7% mass increase over -DMSO (78.13 g/mol).
Freezing / Melting Point	18.45°C – 20.2°C	Critical: Solidifies at cool room temperatures (e.g., air-conditioned labs). Requires controlled thawing.
Boiling Point	189°C (at 760 mmHg)	High BP makes sample recovery via rotary evaporation difficult; lyophilization is often required.
Density	1.19 g/mL (at 25°C)	Significantly denser than water (1.0 g/mL) and -DMSO (1.10 g/mL).
Viscosity (Dynamic)	~2.0 - 2.2 cP (at 25°C)	High viscosity (approx. 2x water) broadens NMR line widths due to slower molecular tumbling rates (relaxation shortening).
Dielectric Constant	46.7 (at 20°C)	Polar aprotic. Excellent for charged species and reducing ion-pairing effects.
Dipole Moment	3.96 D	Indicates strong interaction with polar analytes.
Refractive Index ()	1.476	Relevant for refractometry-based purity checks.

Hygroscopicity

Extreme

Absorbs atmospheric water rapidly, shifting the HDO peak and potentially catalyzing solute degradation.

NMR Spectroscopic Characterization

Understanding the residual solvent signals is paramount for accurate spectral assignment. DMSO-d₆ is not "silent"; it presents distinct multiplet patterns due to coupling between the residual protons and the deuterium nuclei (Spin

).

Table 2: Residual Solvent Signals

Nucleus	Chemical Shift ()	Multiplicity	Coupling Constant ()	Mechanistic Origin
¹ H-NMR	2.50 ppm	Quintet (1:2:3:2:1)	~1.9 Hz	Coupling of the residual proton () to two deuterium atoms ().
¹³ C-NMR	39.52 ppm	Septet (1:3:6:7:6:3:1)	~21 Hz	Carbon coupling to three deuterium atoms ().
¹ H / H ₂ O	3.33 ppm (Variable)	Broad Singlet	N/A	Variable shift due to hydrogen bonding temperature and concentration dependence.

The Water Peak Anomaly

Unlike

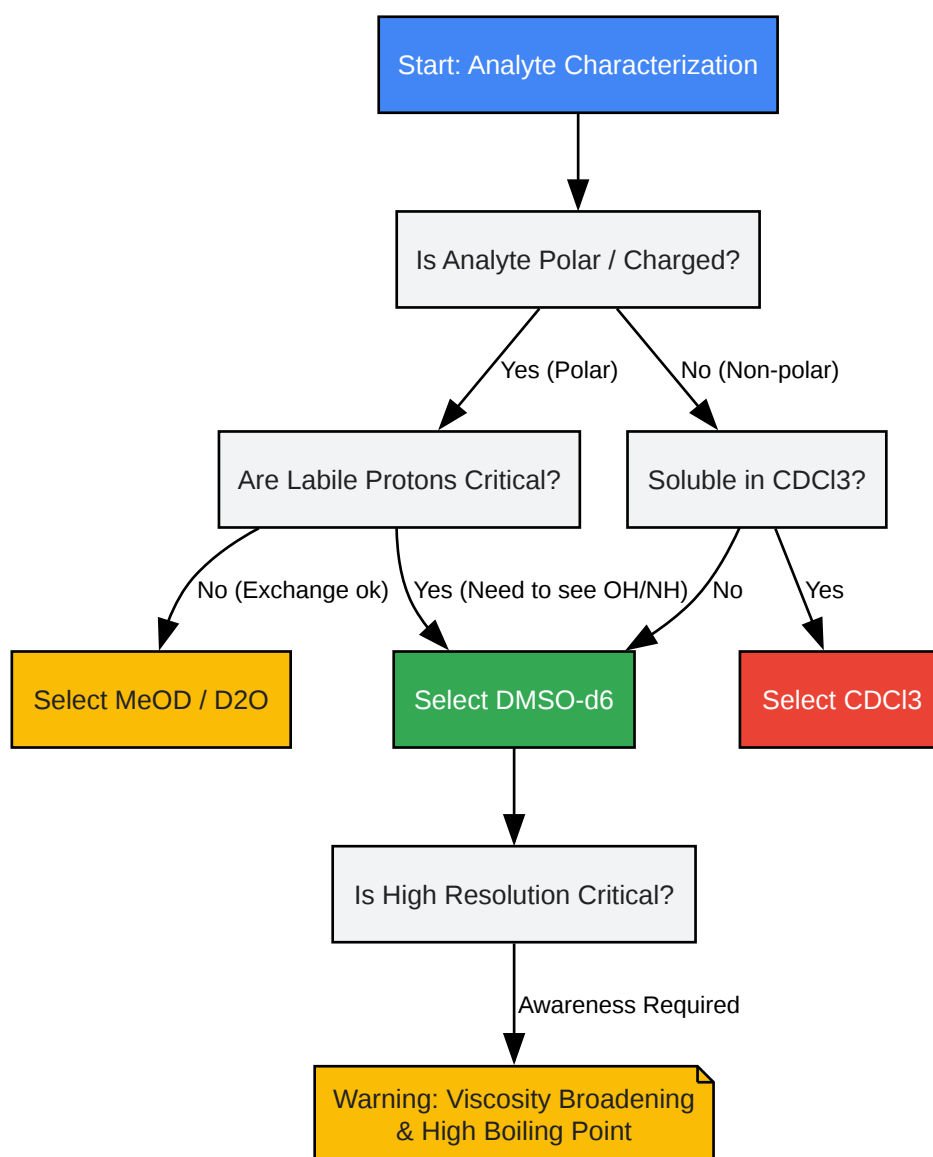
, where water appears as a sharp singlet at ~1.56 ppm, water in DMSO-d₆ is strongly hydrogen-bonded to the sulfoxide oxygen.

- **Shift Variability:** The peak at 3.33 ppm is an average. It shifts downfield (higher ppm) with increased water concentration or lower temperature.
- **Exchange:** Labile protons (OH, NH, SH) in the analyte will exchange with the residual water, often broadening the water signal or causing it to merge with analyte peaks.

Experimental Workflows & Decision Logic

Workflow 1: Solvent Selection Logic

Before committing a precious sample to DMSO-d₆, validate the choice using the following logic to ensure it meets the solubility and stability requirements.



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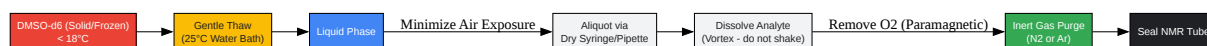
Figure 1: Decision matrix for selecting DMSO-d₆ vs. alternative deuterated solvents.

Workflow 2: Handling & Sample Preparation

DMSO-d6 freezes at $\sim 18.45^{\circ}\text{C}$. In many laboratories, this results in the solvent arriving frozen or freezing in the pipette.

Protocol: The "Thaw-Dry-Purge" Method

- Thawing: Do not heat aggressively. Warm the ampoule/bottle in your hand or a 25°C water bath. Aggressive heating can increase pressure in sealed ampoules.
- Desiccation: If using a multi-use bottle, store over $3\text{\AA}$ or $4\text{\AA}$ molecular sieves (activated).
- Transfer: Use a positive displacement pipette if possible (due to viscosity) or a pre-warmed glass Pasteur pipette to prevent freezing during transfer.



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Figure 2: Standard Operating Procedure (SOP) for handling DMSO-d6 to minimize water uptake and degradation.

Scientific Integrity & Troubleshooting

The "Exchangeable Proton" Phenomenon

Researchers often select DMSO-d6 to observe labile protons (alcohols, amides, amines) that would otherwise exchange rapidly in

or

.

- Mechanism: DMSO acts as a hard hydrogen-bond acceptor. It "locks" the labile proton in place, slowing the exchange rate () on the NMR timescale.
- Observation: This results in sharp, observable peaks for -OH and -NH groups, often showing coupling to adjacent carbons (e.g., doublet for primary alcohols).

- Failure Mode: If the sample is acidic or contains too much residual water, the exchange rate increases, and these peaks broaden or disappear. Solution: Add activated molecular sieves directly to the NMR tube 1 hour prior to acquisition.

Cryopreservation Context

While this guide focuses on spectroscopy, be aware that DMSO-d6 is occasionally used in biological NMR to study proteins in a "cryo-protectant" state. The depression of the freezing point in binary mixtures (DMSO/Water) is non-linear and must be calculated using phase diagrams if low-temperature NMR is planned.

References

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